

An In-depth Technical Guide to 2-Amino-6-chlorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-6-chlorobenzoic acid

Cat. No.: B1194753

[Get Quote](#)

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Amino-6-chlorobenzoic acid**, a compound frequently utilized in organic synthesis, pharmaceutical research, and agrochemical production.

Molecular Properties and Identification

2-Amino-6-chlorobenzoic acid, also known as 6-Chloroanthranilic acid, is a substituted aromatic compound. Its key quantitative data and identifiers are summarized below for researchers and drug development professionals.

| Property | Value | References |
|-------------------|---|--------------------|
| Molecular Weight | 171.58 g/mol | [1][2][3][4] |
| Molecular Formula | C ₇ H ₆ ClNO ₂ | [1][2][3][4][5][6] |
| CAS Number | 2148-56-3 | [2][5] |
| IUPAC Name | 2-amino-6-chlorobenzoic acid | [3][6] |
| Appearance | White to off-white crystalline powder | [2] |
| Melting Point | 158-190°C | [2][7] |
| SMILES | <chem>C1=CC(=C(C(=C1)Cl)C(=O)O)N</chem> | [3][6] |
| InChI Key | SZCPTRGBOVXVCA-UHFFFAOYSA-N | [3][6] |

Molecular Structure

The structure of **2-Amino-6-chlorobenzoic acid** consists of a central benzene ring substituted with a carboxylic acid group, an amino group, and a chlorine atom. The substituents are positioned at carbons 1, 2, and 6, respectively.

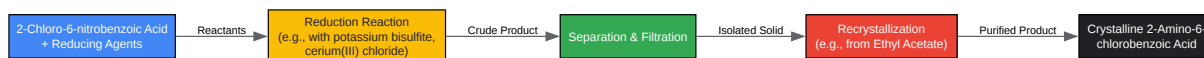
Caption: Molecular structure of **2-Amino-6-chlorobenzoic acid**.

Experimental Protocols

While detailed, step-by-step experimental protocols for synthesis and analysis are proprietary and vary by manufacturer, a general synthetic pathway has been described in the literature.

General Synthesis Workflow Overview

The synthesis of **2-Amino-6-chlorobenzoic acid** can be achieved through the reduction of a nitro-substituted precursor, such as 2-chloro-6-nitrobenzoic acid.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. agrochemx.com [agrochemx.com]
- 3. 2-Amino-6-chlorobenzoic acid | C₇H₆ClNO₂ | CID 75071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Amino-6-chlorobenzoic acid synthesis - chemicalbook [chemicalbook.com]
- 5. 2-Amino-6-chlorobenzoic acid [webbook.nist.gov]
- 6. 2-Amino-6-chlorobenzoic acid, 97+% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. 2-Amino-6-chlorobenzoic acid Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-6-chlorobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194753#2-amino-6-chlorobenzoic-acid-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com